

# Personal protective equipment for handling 4'-trans-Hydroxy Cilostazol

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## Compound of Interest

Compound Name: *4'-trans-Hydroxy Cilostazol*

Cat. No.: B194046

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## Essential Safety and Handling Guide for 4'-trans-Hydroxy Cilostazol

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **4'-trans-Hydroxy Cilostazol**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical substance.

## Compound Information

Identifier	Value
IUPAC Name	6-[4-(1-cyclohexyl-1H-tetrazol-5-yl)butoxy]-3,4-dihydro-2(1H)-quinolinone
CAS Number	87153-04-6[1]
Molecular Formula	C20H27N5O3[1]
Molecular Weight	385.46 g/mol [1]
Appearance	White to off-white solid[1]
Storage	Store as a powder at -20°C for up to 3 years. In solvent, store at -80°C for up to 6 months.[1]

## Personal Protective Equipment (PPE)

When handling **4'-trans-Hydroxy Cilostazol**, it is imperative to use appropriate personal protective equipment (PPE) to minimize exposure and ensure personal safety. The selection of PPE should be based on a thorough risk assessment of the procedures to be performed.

Recommended PPE for Handling **4'-trans-Hydroxy Cilostazol**:

Protection Type	Specific Equipment	Purpose
Respiratory Protection	NIOSH-approved respirator (e.g., N95 or higher) or a powered air-purifying respirator (PAPR). <a href="#">[2]</a> <a href="#">[3]</a>	To prevent inhalation of airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). <a href="#">[4]</a>	To prevent skin contact.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes or dust.
Body Protection	Laboratory coat, disposable coveralls (e.g., Tyvek®). <a href="#">[5]</a> <a href="#">[6]</a>	To protect skin and clothing from contamination.

## Handling and Operational Plan

A systematic approach to handling **4'-trans-Hydroxy Cilostazol** is essential to maintain a safe working environment.

Step-by-Step Handling Protocol:

- Preparation:
  - Ensure the work area, such as a chemical fume hood or a designated containment area, is clean and uncluttered.
  - Verify that all necessary PPE is available and in good condition.

- Have spill containment materials readily accessible.
- Weighing and Aliquoting:
  - Perform all weighing and aliquoting of the powdered compound within a certified chemical fume hood or a balance enclosure to minimize the generation and dispersal of dust.
  - Use appropriate tools (e.g., spatulas, weighing paper) and handle them carefully to avoid creating dust.
- Solution Preparation:
  - When dissolving the compound, add the solvent to the powder slowly to prevent splashing.
  - Cap containers securely and use secondary containment when transporting solutions.
- Post-Handling:
  - Decontaminate all surfaces and equipment used during the procedure.
  - Remove and dispose of PPE in the designated waste stream.
  - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

## Disposal Plan

Proper disposal of **4'-trans-Hydroxy Cilostazol** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Guidelines:

Waste Type	Disposal Procedure
Unused Compound	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow all local, state, and federal regulations. <a href="#">[7]</a>
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated hazardous waste container.
Contaminated PPE (e.g., gloves, disposable coats)	Bag and seal in a labeled hazardous waste bag.
Aqueous Waste	Collect in a labeled hazardous waste container. Do not discharge into the sewer or waterways. <a href="#">[7]</a>

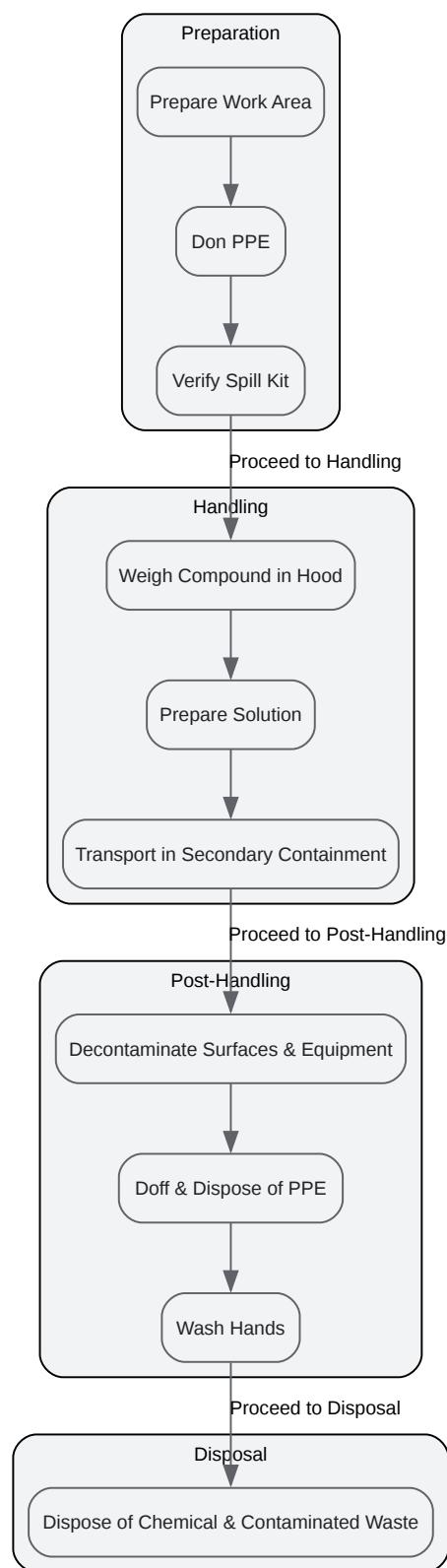
## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is necessary.

Emergency Situation	Immediate Action
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Wash out mouth with water and seek immediate medical attention.
Minor Spill	Wear appropriate PPE. Carefully cover the spill with an absorbent material. Collect the absorbed material into a sealed container for hazardous waste disposal. Clean the spill area with a suitable decontaminating agent. <a href="#">[7]</a>
Major Spill	Evacuate the area and alert others. Contact the institution's environmental health and safety (EHS) department immediately. <a href="#">[7]</a>

## Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **4'-trans-Hydroxy Cilostazol** from receipt to disposal.



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Caption: Workflow for handling **4'-trans-Hydroxy Cilostazol**.

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